

# Physical and chemical properties of Dihydroxyaluminum sodium carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dihydroxyaluminum sodium carbonate*

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## Dihydroxyaluminum Sodium Carbonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dihydroxyaluminum sodium carbonate** (DASC) is an inorganic chemical compound widely utilized in the pharmaceutical industry as an antacid.<sup>[1]</sup> Its efficacy in neutralizing gastric acid, coupled with a favorable side-effect profile compared to other antacids, has made it a subject of interest in drug formulation and development.<sup>[1]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of **dihydroxyaluminum sodium carbonate**, detailed experimental protocols for its characterization, and a visualization of its mechanism of action.

## Chemical and Physical Properties

**Dihydroxyaluminum sodium carbonate** is a complex of aluminum hydroxide and sodium carbonate.<sup>[1]</sup> It typically presents as a white to off-white, amorphous crystalline powder.<sup>[2]</sup> The fundamental physicochemical properties of DASC are summarized in the tables below.

**Table 1: General Properties of Dihydroxyaluminum Sodium Carbonate**

Property	Value	Reference
Chemical Name	Dihydroxyaluminum sodium carbonate	[3]
CAS Number	16482-55-6	[4]
Molecular Formula	CH <sub>2</sub> AlNaO <sub>5</sub>	[4]
Molecular Weight	143.99 g/mol	[4]
Appearance	White to off-white crystalline powder	[2]

**Table 2: Physicochemical Properties of Dihydroxyaluminum Sodium Carbonate**

Property	Value	Reference
Solubility	Practically insoluble in water and organic solvents; soluble in dilute mineral acids.	[2]
pH (1 in 25 suspension)	9.9 – 10.2	[3]
Acid-Neutralizing Capacity	Not less than 75.0% of the expected mEq value. Each mg has an expected capacity of 0.0278 mEq.	[3]
Loss on Drying	Not more than 14.5% (130°C to constant weight)	[3]
Sodium Content	15.2% - 16.8%	[3]

**Table 3: Thermal Properties of Dihydroxyaluminum Sodium Carbonate**

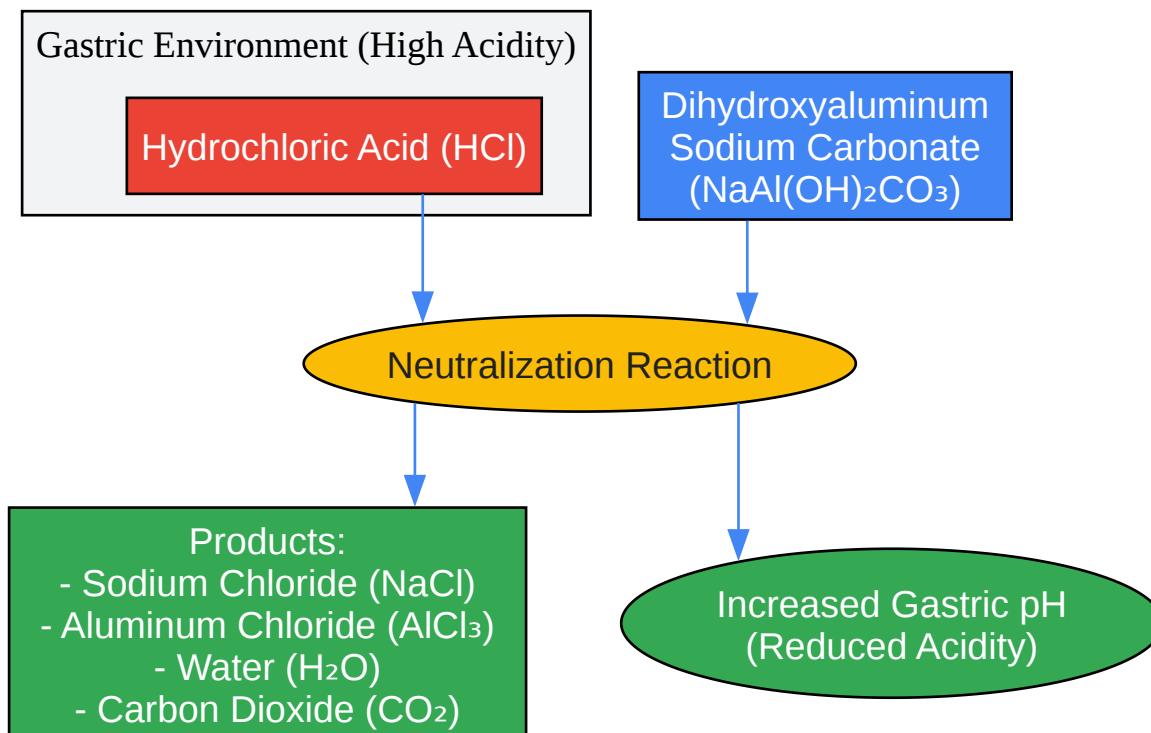
Property	Description	Reference
Thermal Decomposition	Dehydration occurs between 100-200°C, followed by decomposition of the carbonate component at higher temperatures.	

## Mechanism of Action: Acid Neutralization

The primary therapeutic effect of **dihydroxyaluminum sodium carbonate** is the neutralization of excess hydrochloric acid in the stomach. This chemical reaction raises the gastric pH, thereby alleviating the symptoms of heartburn and acid indigestion. The overall reaction is as follows:



This process can be visualized as a straightforward chemical interaction.



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Figure 1: Acid neutralization by **Dihydroxyaluminum Sodium Carbonate**.

## Experimental Protocols

Accurate characterization of **dihydroxyaluminum sodium carbonate** is crucial for quality control and formulation development. The following are detailed protocols for key analytical tests based on the United States Pharmacopeia (USP).

### Determination of Acid-Neutralizing Capacity (ANC)

This method determines the amount of acid that a given weight of the substance can neutralize. The workflow for this experiment is outlined below.

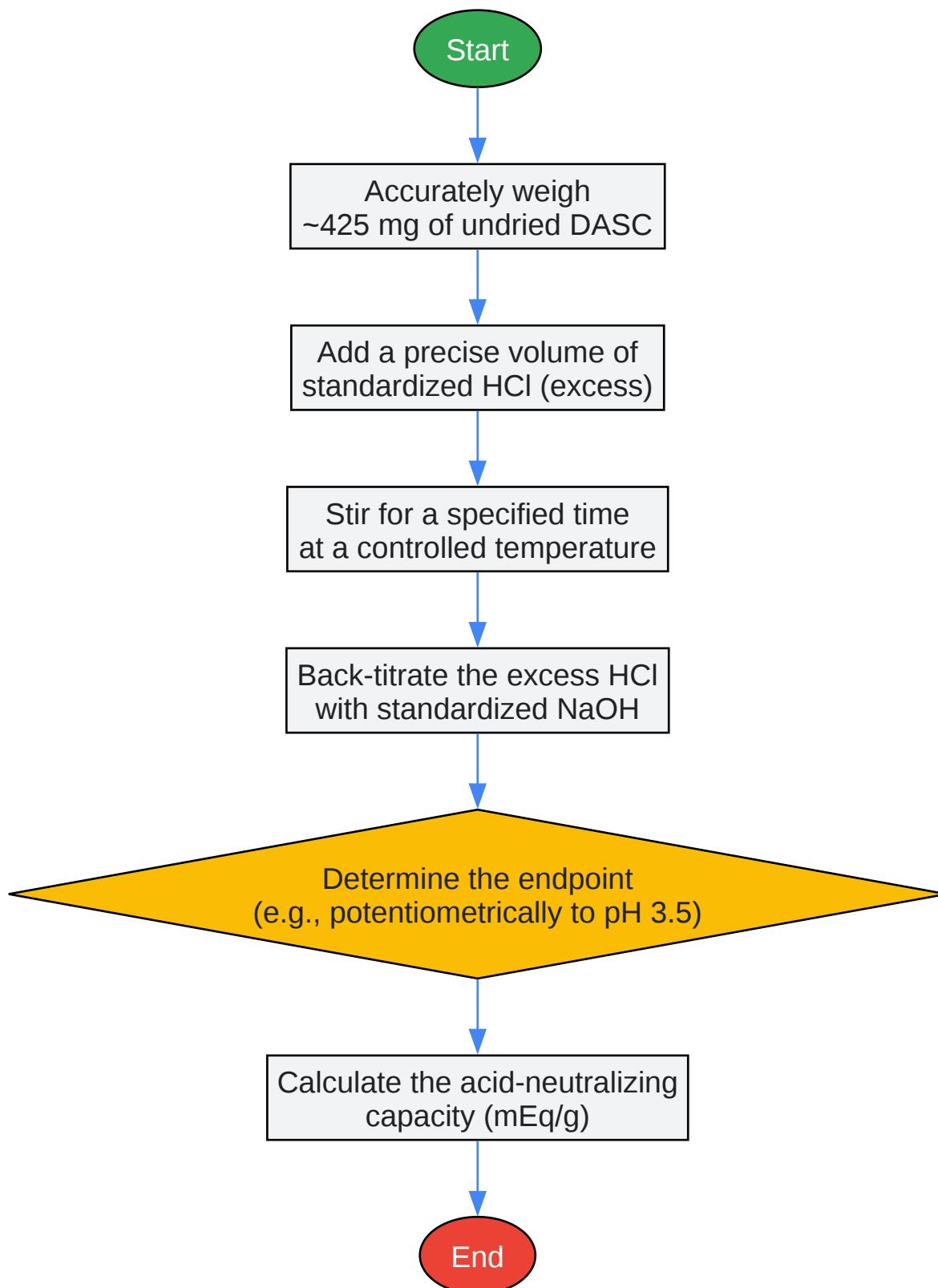
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Figure 2: Workflow for determining Acid-Neutralizing Capacity.

Protocol based on USP <301>:

- Preparation: Accurately weigh about 425 mg of undried **Dihydroxyaluminum Sodium Carbonate**.
- Acid Digestion: To the weighed sample, add a precisely measured volume of 0.5 N hydrochloric acid VS that is sufficient to leave an excess of at least 15 mL.
- Reaction: Stir the mixture continuously for 1 hour, maintaining the temperature at  $37 \pm 3$  °C.
- Titration: After 1 hour, titrate the excess hydrochloric acid with 0.5 N sodium hydroxide VS to a pH of 3.5. The titration should be performed potentiometrically.
- Calculation: The number of mEq of acid consumed per gram of substance is calculated from the difference between the volume of hydrochloric acid added and the volume of sodium hydroxide used in the titration.

## Loss on Drying

This procedure determines the percentage of volatile matter (primarily water) in a sample.

Protocol based on USP <731>:

- Preparation: Tare a clean, dry weighing bottle. Transfer about 1 to 2 g of the **Dihydroxyaluminum Sodium Carbonate** to the bottle and weigh accurately.
- Drying: Place the open weighing bottle containing the sample in a drying oven at 130°C.
- Constant Weight: Dry the sample to a constant weight. This is achieved when two consecutive weighings, with an additional hour of drying in between, do not differ by more than 0.50 mg per gram of sample taken.
- Cooling: After each drying interval, place the stoppered weighing bottle in a desiccator to cool to room temperature before weighing.
- Calculation: The loss on drying is calculated as the percentage of weight lost from the original sample weight.

## pH Determination

This method measures the pH of a suspension of the substance in water.

Protocol based on USP <791>:

- Apparatus: Use a calibrated pH meter with a suitable electrode system.
- Preparation of Suspension: Prepare a 1 in 25 suspension of **Dihydroxyaluminum Sodium Carbonate** in carbon dioxide-free water. This corresponds to 1 g of the substance in 25 mL of water.
- Measurement: Immerse the electrode in the suspension and record the pH reading after it has stabilized. The measurement should be performed at a controlled temperature, typically  $25 \pm 2$  °C.

## Synthesis of Dihydroxyaluminum Sodium Carbonate

**Dihydroxyaluminum sodium carbonate** can be synthesized through the reaction of an aluminum salt with sodium carbonate in an aqueous medium.

Example Protocol:

- Reaction Setup: An aqueous solution of an ionic aluminum salt (e.g., aluminum chloride) is prepared.
- Precipitation: A stoichiometric excess of sodium carbonate solution is added to the aluminum salt solution. The reaction is typically carried out in the presence of sodium hydroxide to maintain a pH between 7.2 and 10.5.<sup>[5]</sup>
- Reaction Conditions: The mixture is stirred at a controlled temperature (e.g., 60°C) for a sufficient period (e.g., 2-3 hours) to ensure complete precipitation.<sup>[5]</sup>
- Isolation: The precipitated **dihydroxyaluminum sodium carbonate** is collected by filtration.
- Washing: The precipitate is washed with water to remove any soluble byproducts.<sup>[5]</sup>

- Drying: The final product is dried in an oven at an appropriate temperature.

## Conclusion

This technical guide provides a detailed overview of the essential physical and chemical properties of **dihydroxyaluminum sodium carbonate**. The presented data and experimental protocols offer a valuable resource for researchers, scientists, and drug development professionals involved in the analysis, formulation, and quality control of this important pharmaceutical ingredient. The visualization of its acid-neutralizing mechanism and the workflow for its characterization aim to facilitate a deeper understanding of its function and analysis.

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